

physical properties of acetone dimethyl acetal

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Compound of Interest

Compound Name: 2,2-Dimethoxypropane

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An In-depth Technical Guide to the Physical Properties of Acetone Dimethyl Acetal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of acetone dimethyl acetal (also known as **2,2-dimethoxypropane** or DMP). The information is curated for professionals in research and development who require precise data for experimental design, process optimization, and formulation development. This document includes a summary of quantitative physical data, detailed experimental protocols for their determination, and a logical workflow for property analysis.

Core Physical Properties

Acetone dimethyl acetal is a colorless, volatile liquid with an acetone-like odor.^[1] It is an organic compound resulting from the condensation of acetone and methanol.^[2] Functionally, it is often employed as a water scavenger in moisture-sensitive reactions, where it reacts with water to form acetone and methanol.^[2] This reactivity also makes it a valuable intermediate in the synthesis of various compounds, including vitamins and carotenoids.

Quantitative Data Summary

The fundamental physical properties of acetone dimethyl acetal are summarized in the table below for quick reference and comparison.

Property	Value	Conditions
Molecular Formula	C ₅ H ₁₂ O ₂	
Molecular Weight	104.15 g/mol	
Boiling Point	79-83 °C	at 760 mmHg (lit.)
Melting Point	-47 °C	
Density	0.847 g/mL	at 25 °C (lit.)
Refractive Index (n _D)	1.376 - 1.378	at 20 °C
Water Solubility	18 g / 100 mL	at 25 °C
Solvent Solubility	Soluble	Benzene, Carbon Tetrachloride, Ethyl Ether, Methanol
Appearance	Clear, colorless liquid	
Flash Point	-11 to -5 °C	

[Citations:[3][4][5][6]]

Experimental Protocols for Property Determination

The following sections detail the standard laboratory methodologies for determining the key physical properties of liquid compounds like acetone dimethyl acetal.

Boiling Point Determination (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[7] A micro-scale method is often sufficient and conserves material.

Apparatus:

- Melting point apparatus or Thiele tube with heating oil
- Small test tube

- Thermometer
- Capillary tube (sealed at one end)

Procedure:

- Add a few milliliters of acetone dimethyl acetal to the small test tube.
- Place a capillary tube, with its open end down, into the test tube.
- Secure the test tube to a thermometer, ensuring the sample is level with the thermometer bulb.
- Heat the apparatus gradually. Initially, a stream of bubbles will exit the capillary tube as trapped air expands.^[8]
- Continue gentle heating until a rapid and continuous stream of bubbles emerges from the capillary tip. This indicates the liquid has reached its boiling point.
- Stop heating and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubble stream ceases and the liquid is drawn back into the capillary tube.^{[7][8]} Record this temperature.

Density Determination (Gravimetric Method)

Density is the mass per unit volume of a substance. A precise determination can be made using a pycnometer or, more simply, a calibrated volumetric flask and analytical balance.

Apparatus:

- Volumetric flask (e.g., 10 mL or 25 mL)
- Analytical balance
- Temperature-controlled water bath or environmental chamber

Procedure:

- Ensure the volumetric flask is clean and completely dry. Measure and record its mass (m_1).
- Bring the acetone dimethyl acetal sample to a specific, constant temperature (e.g., 25 °C) using a water bath.
- Carefully fill the volumetric flask with the temperature-equilibrated sample exactly to the calibration mark.
- Measure and record the combined mass of the flask and the liquid (m_2).
- Calculate the mass of the liquid by subtraction: $m_{\text{liquid}} = m_2 - m_1$.
- The density (ρ) is calculated by dividing the mass of the liquid by the calibrated volume (V) of the flask: $\rho = m_{\text{liquid}} / V$.

Refractive Index Determination

The refractive index measures how light propagates through a substance and is a fundamental property for identifying a pure compound.[9] It is determined using a refractometer.

Apparatus:

- Abbe refractometer or digital refractometer
- Constant temperature water circulator
- Dropper or pipette
- Lint-free tissues and a suitable solvent (e.g., ethanol or isopropanol)

Procedure:

- Turn on the refractometer and the light source. If using an Abbe refractometer, ensure the prism surfaces are clean.
- Calibrate the instrument using a standard of known refractive index (e.g., distilled water).
- Set the desired temperature (typically 20 °C) using the connected water circulator. Allow the prisms to equilibrate.

- Place a few drops of acetone dimethyl acetal onto the lower prism surface.
- Close the prisms firmly.
- Adjust the instrument until the boundary line (in an Abbe refractometer) or the digital reading is sharp and clear. For an Abbe refractometer, eliminate any color fringe using the dispersion compensator.
- Read the refractive index value from the scale or digital display.[\[10\]](#)
- Clean the prism surfaces thoroughly with a soft tissue and an appropriate solvent after the measurement.

Melting Point Determination

As acetone dimethyl acetal has a melting point of -47°C , specialized low-temperature apparatus is required. The principle, however, remains the observation of the solid-to-liquid phase transition.

Apparatus:

- Low-temperature melting point apparatus or a cryostat
- Capillary tubes
- Low-temperature thermometer or thermocouple

Procedure:

- A sample of acetone dimethyl acetal is first frozen to a solid state.
- A small amount of the frozen solid is placed into a capillary tube.[\[11\]](#)[\[12\]](#)
- The capillary is placed in the cooling block of the apparatus.
- The temperature of the block is then raised very slowly (e.g., $1\text{--}2^{\circ}\text{C}$ per minute) while the sample is observed.

- The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the last crystal melts. For a pure substance, this range should be narrow.

Solubility Determination (Visual/Gravimetric Method)

This protocol determines the solubility of a liquid in a solvent (e.g., water) at a specific temperature.

Apparatus:

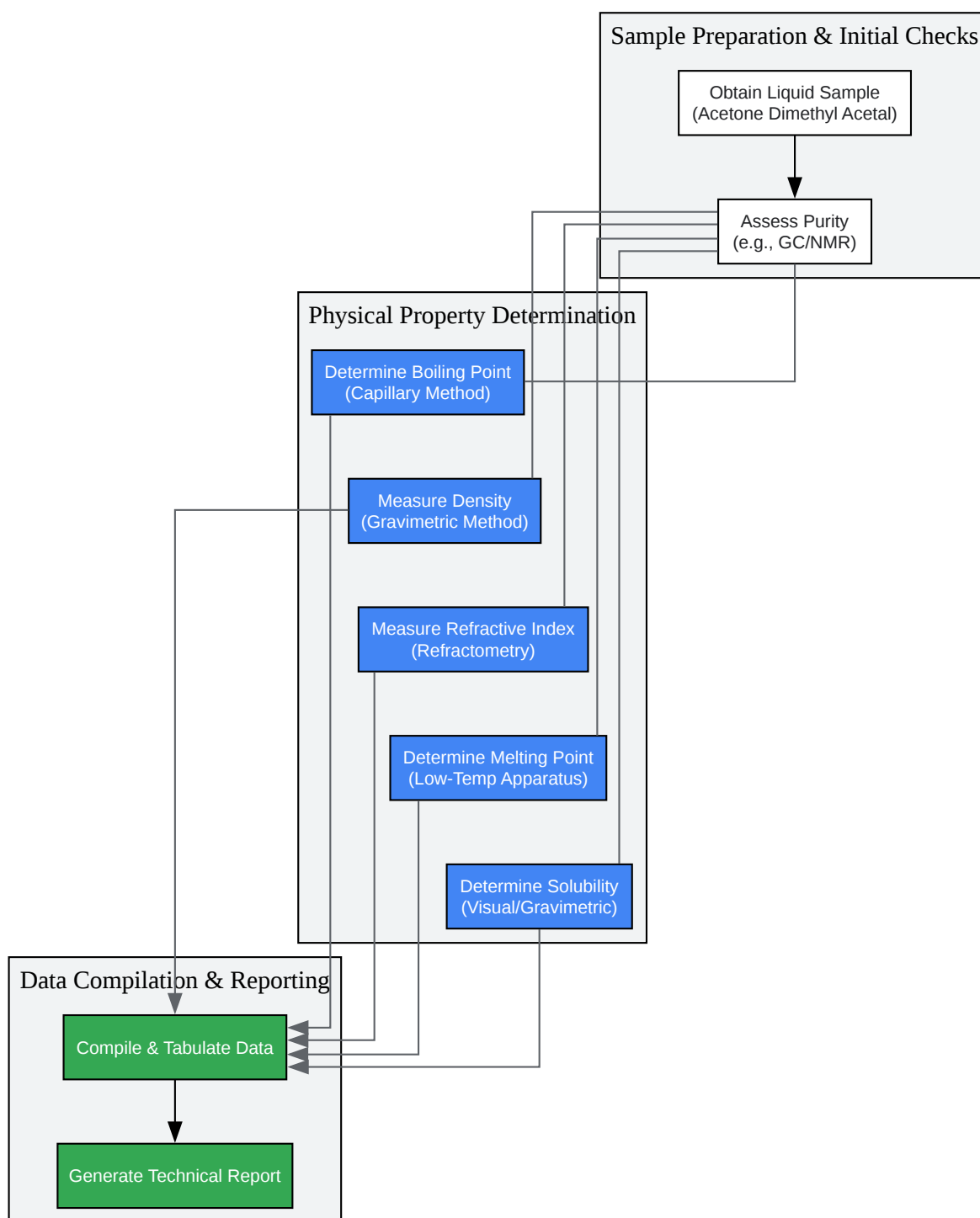
- Test tubes or vials with closures
- Graduated cylinders or pipettes
- Analytical balance
- Constant temperature shaker or water bath

Procedure:

- Measure a precise volume of the solvent (e.g., 10 mL of water) into a vial.^[13]
- Place the vial in a constant temperature bath set to the desired temperature (e.g., 25 °C).
- Using a calibrated pipette and an analytical balance, add a known mass of acetone dimethyl acetal to the solvent.
- Seal the vial and shake it vigorously for an extended period to ensure equilibrium is reached.
- Observe the solution. If the solute completely dissolves, repeat steps 3-4, adding more solute until a separate phase (undissolved liquid) persists after thorough mixing.
- The solubility is calculated as the maximum mass of solute that dissolves completely in the specified volume of solvent, typically expressed as g/100 mL.^{[13][14]}

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the comprehensive analysis of the physical properties of a liquid chemical sample like acetone dimethyl acetal.



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Caption: Logical workflow for determining the physical properties of a chemical sample.

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